

In-depth Technical Guide: Physicochemical Properties of Halogenated Dinitroaromatics

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Compound of Interest

Compound Name: *1-Bromo-2-chloro-3,5-dinitrobenzene*

Cat. No.: *B3065535*

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Introduction

This technical guide addresses the inquiry regarding the melting and boiling points of **1-Bromo-2-chloro-3,5-dinitrobenzene**. Following a comprehensive search of scientific literature and chemical databases, it has been determined that experimentally verified data for the melting and boiling points of this specific compound are not readily available. The CAS numbers associated with this structure are 51796-81-7 and 51796-82-8 (for the isomer 5-Bromo-2-chloro-1,3-dinitrobenzene), neither of which have published experimental physical constants.

Given the absence of data for the requested compound, this guide presents a detailed analysis of a closely related and well-characterized analogue: 1-Bromo-3,5-dinitrobenzene. This compound shares key structural motifs with the target molecule, namely a halogenated dinitro-substituted benzene ring, making its physicochemical properties and synthetic methodologies of significant interest to researchers working with this class of compounds.

Physicochemical Data for 1-Bromo-3,5-dinitrobenzene

The quantitative data for 1-Bromo-3,5-dinitrobenzene is summarized in the table below for clarity and ease of comparison.

Property	Value	Source
Melting Point	77 °C	[1]
Boiling Point	309.3 ± 22.0 °C (Predicted)	

Experimental Protocols

Synthesis of 1-Bromo-3,5-dinitrobenzene via the Hunsdiecker Reaction

A documented method for the preparation of 1-bromo-3,5-dinitrobenzene is through the Hunsdiecker reaction, which involves the reaction of a silver carboxylate with bromine.[\[1\]](#)

Materials:

- Silver 3,5-dinitrobenzoate
- Bromine
- Carbon tetrachloride (reagent grade)
- Sodium bisulfite solution
- Sodium carbonate solution
- Calcium chloride
- Ligroin

Procedure:

- Silver 3,5-dinitrobenzoate is prepared from 3,5-dinitrobenzoic acid and silver nitrate. The resulting salt is dried thoroughly at 70°C for at least two days.[\[1\]](#)
- In a flask equipped with a reflux condenser, silver 3,5-dinitrobenzoate is suspended in carbon tetrachloride.[\[1\]](#)

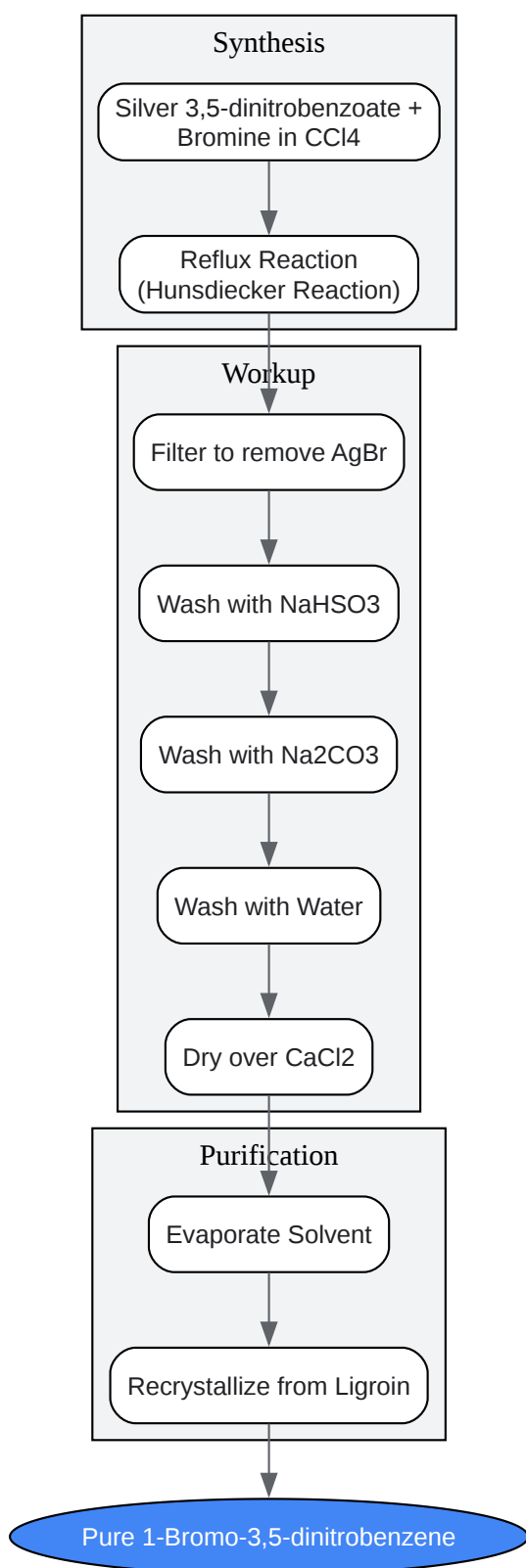
- A stoichiometric amount of bromine is added to the suspension.[\[1\]](#)
- The mixture is heated to reflux under anhydrous conditions. The reaction can be monitored by the disappearance of the bromine color.[\[1\]](#)
- Upon completion, the reaction mixture is cooled and filtered to remove the silver bromide precipitate.[\[1\]](#)
- The filtrate is washed sequentially with sodium bisulfite solution (to remove excess bromine), sodium carbonate solution (to remove any acidic byproducts), and water until neutral.[\[1\]](#)
- The organic layer is dried over anhydrous calcium chloride.[\[1\]](#)
- The solvent is removed by distillation, and the crude product is obtained.[\[1\]](#)
- The crude 1-bromo-3,5-dinitrobenzene can be purified by recrystallization from ligroin to yield a crystalline solid.[\[1\]](#)

Determination of Melting Point

The melting point of the purified 1-bromo-3,5-dinitrobenzene was determined using a Kofler Hot Stage apparatus.[\[1\]](#) This method involves placing a small sample of the crystalline material on a heated stage and observing the temperature at which the solid-to-liquid phase transition occurs under a microscope.

Logical Workflow for Synthesis and Purification

The following diagram illustrates the logical workflow for the synthesis and purification of 1-Bromo-3,5-dinitrobenzene as described in the experimental protocol.



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Caption: Workflow for the synthesis and purification of 1-Bromo-3,5-dinitrobenzene.

Conclusion

While the specific melting and boiling points for **1-Bromo-2-chloro-3,5-dinitrobenzene** are not documented in readily accessible literature, the data and experimental protocols for the closely related compound, 1-Bromo-3,5-dinitrobenzene, provide a valuable reference for researchers in the field. The synthetic methodology presented is a standard procedure for this class of compounds and can likely be adapted for the synthesis of other halogenated dinitroaromatics. It is recommended that any future synthesis of **1-Bromo-2-chloro-3,5-dinitrobenzene** include a thorough characterization of its physical properties, including melting and boiling points, to contribute to the body of scientific knowledge.

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References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
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